

# A Technical Guide to the Spectroscopic Characterization of 1,2-Butanedithiol

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## Compound of Interest

Compound Name: 1,2-Butanedithiol

CAS No.: 16128-68-0

Cat. No.: B095073

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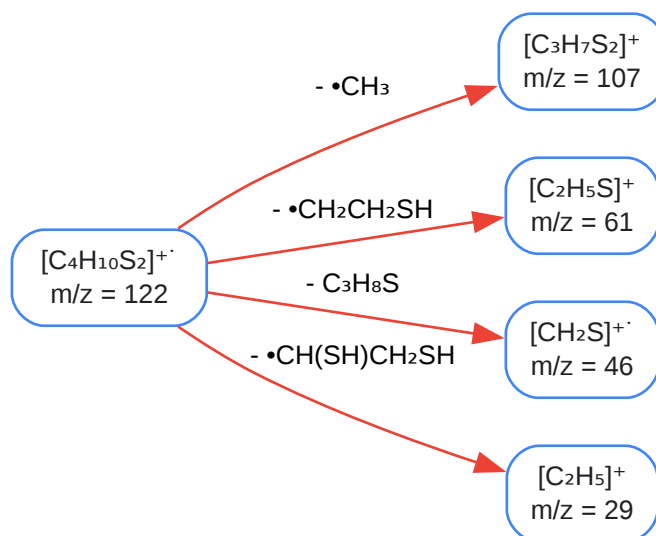
## Introduction

**1,2-Butanedithiol** (CAS No. 16128-68-0) is a sulfur-containing organic compound with the molecular formula  $C_4H_{10}S_2$ .<sup>[1][2][3]</sup> As an alkanethiol, it possesses two thiol (-SH) functional groups on adjacent carbons, which impart distinct chemical reactivity and physical properties.<sup>[1]</sup> This dithiol is utilized in various industrial applications, including as a flavoring agent and in the synthesis of more complex molecules.<sup>[1][4]</sup> A thorough understanding of its molecular structure is paramount for its effective application and for quality control in its production. This guide provides an in-depth analysis of the spectroscopic data of **1,2-Butanedithiol**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). We will delve into the theoretical underpinnings of each technique, present detailed experimental protocols, and interpret the resulting spectra to elucidate the structural features of the molecule.

## Molecular Structure of 1,2-Butanedithiol

A clear understanding of the molecular structure is essential before delving into the spectroscopic data. The structure of **1,2-Butanedithiol**, with its four distinct carbon

environments and multiple proton environments, gives rise to a unique spectroscopic fingerprint.



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## Sources

- 1. 1,2-Butanedithiol | C4H10S2 | CID 61829 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 1,2-Butanedithiol | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 3. GSRS [[gsrs.ncats.nih.gov](https://gsrs.ncats.nih.gov)]
- 4. SID 135017055 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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